

Isovaleryl Chloride: A Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: Isovaleryl chloride

Cat. No.: B104981

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Abstract

Isovaleryl chloride (CAS No. 108-12-3), also known as 3-methylbutanoyl chloride, is a highly reactive acyl chloride widely used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.[1][2][3] Its utility in organic synthesis is derived from the electrophilic nature of the acyl chloride functional group, which allows for the facile introduction of the isovaleryl moiety.[4][5] However, this high reactivity also presents significant hazards. This technical guide provides an in-depth overview of the hazards associated with **isovaleryl chloride** and detailed safety precautions for its handling, storage, and disposal. It is intended to serve as a critical resource for laboratory personnel to ensure a safe working environment.



Chemical and Physical Properties

Isovaleryl chloride is a colorless to light yellow liquid with a strong, pungent, and unpleasant odor.[2][6] It is a flammable liquid and vapor that reacts violently with water and is corrosive to metals.[1][7]

Property	Value	Source
Molecular Formula	C ₅ H ₉ ClO	[2][6]
Molecular Weight	120.58 g/mol	[2][6]
CAS Number	108-12-3	[1][6]
Boiling Point	115-117 °C at 760 mmHg	[6][8]
Density	0.989 g/cm ³ at 25 °C	[6][8]
Flash Point	27 °C (80.6 °F) - closed cup	[4][8]
Refractive Index	n _{20/D} 1.416	[8]
Solubility	Decomposes in water. Soluble in common organic solvents.[4] [6]	

Hazard Identification and Classification

Isovaleryl chloride is classified as a hazardous substance and presents multiple acute and chronic risks.[1][9]

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 2		Danger	H225: Highly flammable liquid and vapor.[7]
Skin Corrosion/Irritation	Category 1A	corrosive	Danger	H314: Causes severe skin burns and eye damage.[1][10]
Serious Eye Damage/Irritation	Category 1	corrosive	Danger	H318: Causes serious eye damage.[10]
Acute Toxicity, Inhalation	Category 3		Danger	H331: Toxic if inhaled.[8][10]
Corrosive to Metals	Category 1	corrosive	Warning	H290: May be corrosive to metals.[7][10]

NFPA 704 Diamond:

- Health (Blue): 3 - Materials that, under emergency conditions, can cause serious or permanent injury.[1]
- Flammability (Red): 3 - Liquids and solids that can be ignited under almost all ambient temperature conditions.[1]
- Instability (Yellow): 0 - Materials that are normally stable, even under fire conditions.[1]

Toxicological Information

The primary toxicological hazards of **isovaleryl chloride** are its corrosivity and acute toxicity upon inhalation. Direct contact with the liquid or vapor can cause severe chemical burns to the skin, eyes, and respiratory tract.[6][11] Inhalation may be fatal.[9]

Toxicity Data	Value	Species	Route	Source
LD ₅₀ (Lethal Dose, 50%)	545 mg/kg	Rat	Oral	[4]
LC ₅₀ (Lethal Concentration, 50%)	No data available	-	Inhalation	-
Dermal LD ₅₀	No data available	-	Dermal	-

Symptoms of Exposure:

- Inhalation: Causes chemical burns to the respiratory tract, which may be lethal.[11] Symptoms can include a burning sensation, coughing, choking, shortness of breath, and pulmonary edema, which may be delayed.[12]
- Skin Contact: Causes severe skin burns and pain.[11]
- Eye Contact: Causes serious eye damage, including burns and potential for permanent vision loss.[9] It is also a lachrymator, meaning it can cause tearing.[2]
- Ingestion: Causes severe burns to the mouth, throat, and stomach, with a danger of perforation.[6][9]

Experimental Protocols and Safe Handling

Due to the hazardous nature of **isovaleryl chloride**, strict adherence to safety protocols is mandatory. All manipulations should be performed in a certified chemical fume hood.

General Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle **isovaleryl chloride** in a well-ventilated chemical fume hood.[1] Facilities should be equipped with an eyewash station and a safety shower in close proximity to the work area.[6]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical splash goggles and a face shield.[\[6\]](#)
- Skin Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant gloves (e.g., butyl rubber or Viton). Consult a glove compatibility chart.[\[6\]](#)
- Respiratory Protection: For situations where inhalation risk is high, a full-face respirator with an appropriate cartridge (e.g., acid gas/organic vapor) or a self-contained breathing apparatus should be used.[\[6\]](#)

Protocol for Use in a Chemical Reaction (Example: Acylation)

This protocol outlines the general steps for using **isovaleryl chloride** as an acylating agent.

- Preparation:
 - Ensure all glassware is oven-dried and assembled under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.[\[13\]](#)
 - The reaction should be performed in a round-bottom flask equipped with a magnetic stirrer, a dropping funnel for the addition of the acyl chloride, and a condenser connected to a gas bubbler to vent HCl gas produced during the reaction to a scrubbing solution (e.g., dilute sodium hydroxide).[\[1\]](#)
- Addition of **Isovaleryl Chloride**:
 - Dissolve the substrate and any base (e.g., pyridine, triethylamine) in an appropriate anhydrous solvent (e.g., dichloromethane, THF).
 - Cool the reaction mixture in an ice bath.
 - Slowly add the **isovaleryl chloride** dropwise from the addition funnel to the cooled, stirred solution. The addition should be controlled to manage the exothermic reaction.
- Reaction Monitoring and Work-up:
 - Monitor the reaction progress using a suitable analytical technique (e.g., TLC, GC-MS).

- Upon completion, the reaction must be carefully quenched.

Quenching and Neutralization Protocols

Unreacted **isovaleryl chloride** must be safely neutralized.

- Quenching Protocol:

- Cool the reaction mixture in an ice bath.
- Slowly and carefully add a quenching agent. Suitable agents include:
 - Water or ice: Reacts to form isovaleric acid and HCl. This is highly exothermic and must be done slowly with efficient cooling.[\[10\]](#)
 - Alcohols (e.g., methanol, isopropanol): Reacts to form the corresponding ester. This is generally a less vigorous reaction than with water.[\[10\]](#)
 - Aqueous base (e.g., sodium bicarbonate, sodium carbonate solution): Neutralizes the acyl chloride and the HCl byproduct. This should also be done slowly and with cooling due to the exothermic nature and gas evolution (CO₂).[\[11\]](#)

- Waste Disposal Protocol:

- Excess or waste **isovaleryl chloride** should be slowly added to a stirred, cold (ice bath) solution of sodium carbonate or sodium bicarbonate (5-10% in water).[\[11\]](#)
- Continue stirring for several hours to ensure complete neutralization.[\[11\]](#)
- Check the pH of the solution to ensure it is neutral or slightly basic.
- The neutralized aqueous waste should be transferred to a properly labeled hazardous waste container for disposal according to institutional and local regulations.[\[11\]](#)

Storage and Incompatibility

- Storage: Store in a cool, dry, well-ventilated area designated for flammable liquids.[\[6\]](#) Keep containers tightly closed and store under an inert atmosphere.[\[14\]](#) Protect from moisture,

heat, sparks, and open flames.[6]

- Incompatible Materials:
 - Water[6]
 - Strong bases[6]
 - Alcohols[6]
 - Strong oxidizing agents[11]
 - Amines[4]
 - Metals (can catalyze decomposition)[4]

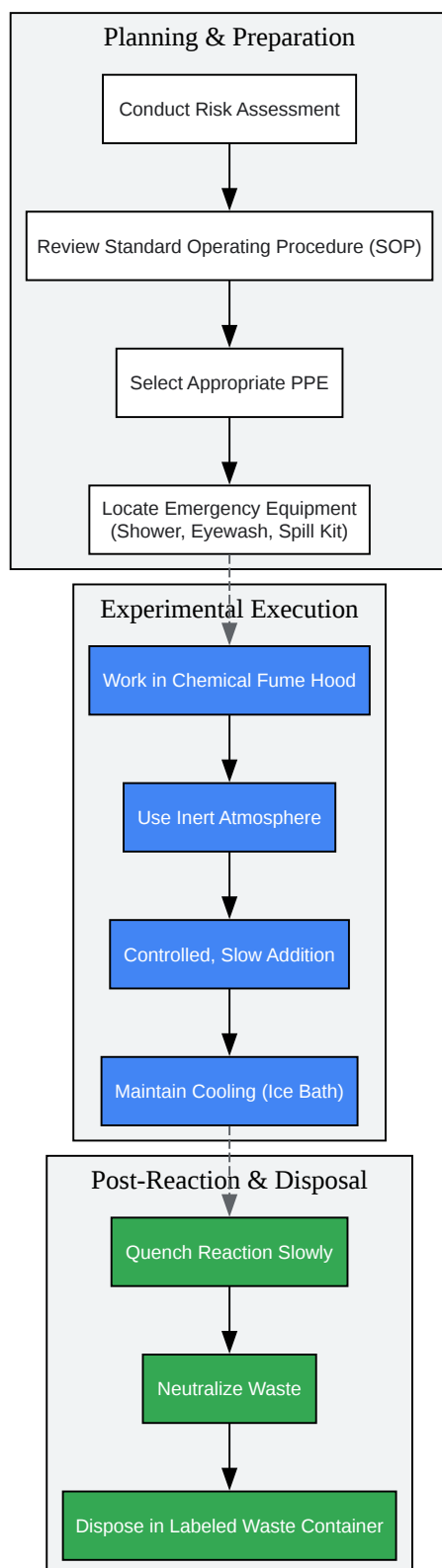
Emergency Procedures

- Spill Response:
 - Evacuate the area and remove all ignition sources.[9]
 - Ventilate the area.
 - Wear full PPE, including respiratory protection.
 - Absorb the spill with an inert, dry material such as sand or vermiculite.[9] Do not use combustible materials.
 - Collect the absorbed material into a suitable, labeled container for hazardous waste disposal using spark-proof tools.[9]
- First Aid:
 - Inhalation: Immediately move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][12]
 - Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[1][12] Seek immediate medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][12] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water. Seek immediate medical attention.
- Fire Fighting:
 - Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[6] Do not use a direct stream of water, as it will react violently.[11] Water spray can be used to cool fire-exposed containers.[11]
 - Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[1]

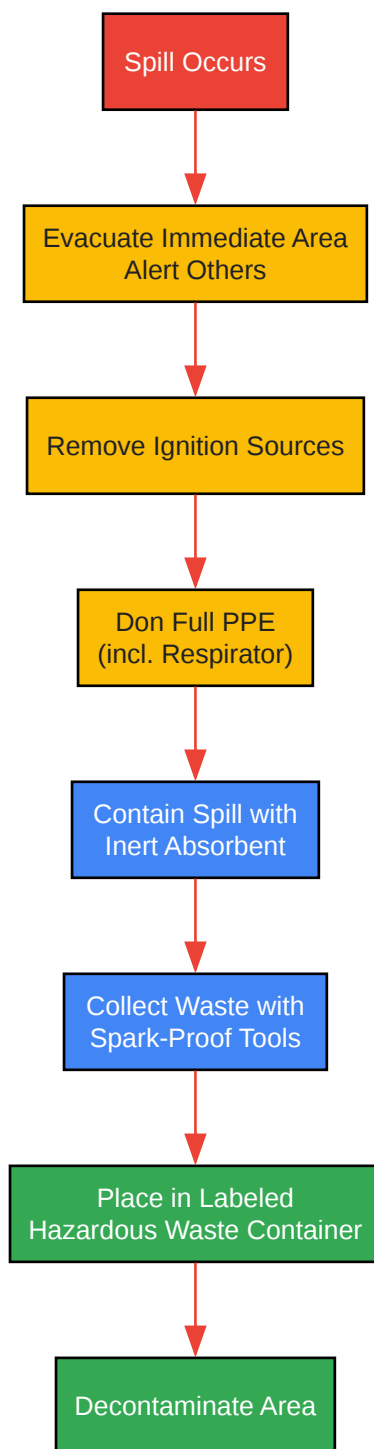
Visualized Workflows

The following diagrams illustrate key safety and logical workflows for handling **isovaleryl chloride**.



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Caption: A logical workflow for hazard mitigation when using **isovaleryl chloride**.



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Caption: A flowchart for the emergency response to an **isovaleryl chloride** spill.

Conclusion

Isovaleryl chloride is an invaluable reagent in chemical synthesis but demands the utmost respect and caution. Its properties as a flammable, corrosive, and toxic substance necessitate a thorough understanding of its hazards and the implementation of robust safety protocols. By adhering to the guidelines outlined in this document, researchers can mitigate the risks and handle this chemical in a safe and responsible manner. Always consult the most recent Safety Data Sheet (SDS) and your institution's specific safety procedures before commencing work.

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